

Guaiacol Carbonate Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Guaiacol Carbonate

Cat. No.: B034963

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **guaiacol carbonate** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding and applying the solubility characteristics of this compound. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a general experimental workflow.

Introduction to Guaiacol Carbonate

Guaiacol carbonate, with the chemical formula $C_{15}H_{14}O_5$, is a carbonate ester of guaiacol. It is a white crystalline powder that is practically insoluble in water. Its solubility in organic solvents is a critical parameter for its application in various fields, including pharmaceuticals and organic synthesis. Understanding its solubility profile is essential for formulation development, purification processes, and designing reaction conditions.

Quantitative Solubility Data

The solubility of **guaiacol carbonate** in a range of organic solvents is summarized in the table below. The data has been compiled from various scientific sources. It is important to note that solubility can be influenced by factors such as temperature, pressure, and the purity of both the solute and the solvent.

Organic Solvent	Temperature	Solubility (g/100 g Solvent)	Molar Solubility (mol/L)
Chloroform	Room Temperature	~66.7	~2.43
Diethyl Ether	Room Temperature	~7.96	~0.29
Ethanol	Room Temperature	~2.08	~0.076
Glycerol	20°C (68°F)	0.043	~0.0016
Methanol	25°C (77°F)	Freely Soluble	Not Quantified
Acetone	Not Specified	Soluble	Not Quantified
Benzene	Not Specified	Soluble	Not Quantified
Toluene	Not Specified	Soluble	Not Quantified
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL[1]	0.365 M

Note: "Room Temperature" is generally considered to be between 20°C and 25°C. "Freely Soluble" indicates that the solute has a high affinity for the solvent, but a precise quantitative value was not available in the cited literature. The molar solubility was calculated based on the provided g/100g data and the respective solvent densities at room temperature.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. Below are detailed methodologies for three common techniques used to determine the solubility of a solid compound like **guaiacol carbonate** in an organic solvent.

Gravimetric Method

The gravimetric method is a classic and straightforward technique for determining solubility. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

Materials:

- **Guaiacol Carbonate**
- Selected Organic Solvent
- Analytical Balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, or filter paper and funnel)
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **guaiacol carbonate** to a known volume or mass of the organic solvent in a sealed container. The presence of excess solid is crucial to ensure saturation.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached. The time required can vary depending on the solvent and temperature and should be determined empirically (e.g., by taking measurements at different time points until the concentration of the supernatant remains constant).
- Separation of Undissolved Solid:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to maintain the experimental temperature.
 - Filter the supernatant using a syringe filter or other suitable filtration method to remove any remaining solid particles.
- Determination of Solute Mass:

- Transfer the filtered saturated solution to a pre-weighed, dry container.
- Evaporate the solvent under controlled conditions (e.g., in a fume hood or using a rotary evaporator). For high-boiling point solvents, a vacuum oven may be necessary.
- Once the solvent is completely removed, dry the container with the solid residue in an oven at a temperature below the melting point of **guaiacol carbonate** until a constant weight is achieved.
- The final weight of the container minus its initial weight gives the mass of the dissolved **guaiacol carbonate**.
- Calculation of Solubility:
 - Solubility can be expressed in various units, such as grams of solute per 100 grams of solvent, or moles of solute per liter of solution.

UV-Vis Spectrophotometry Method

This method is suitable if **guaiacol carbonate** exhibits a characteristic UV-Vis absorption spectrum in the chosen solvent. It relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.

Materials:

- **Guaiacol Carbonate**
- Selected Organic Solvent (must be UV-transparent at the analysis wavelength)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Filtration apparatus

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **guaiacol carbonate** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **guaiacol carbonate**.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear in the concentration range of interest.
- Preparation of Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (Section 3.1, step 1) to prepare a saturated solution of **guaiacol carbonate** at the desired temperature.
- Sample Analysis:
 - After reaching equilibrium, carefully withdraw and filter a sample of the supernatant.
 - Dilute the saturated solution with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the original concentration of the saturated solution by taking the dilution factor into account.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and specific method for determining the concentration of a compound in a solution. It is particularly useful for complex mixtures or when high accuracy is

required.

Materials:

- **Guaiacol Carbonate**
- Selected Organic Solvent
- HPLC system with a suitable detector (e.g., UV detector)
- Appropriate HPLC column
- Mobile phase
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Filtration apparatus

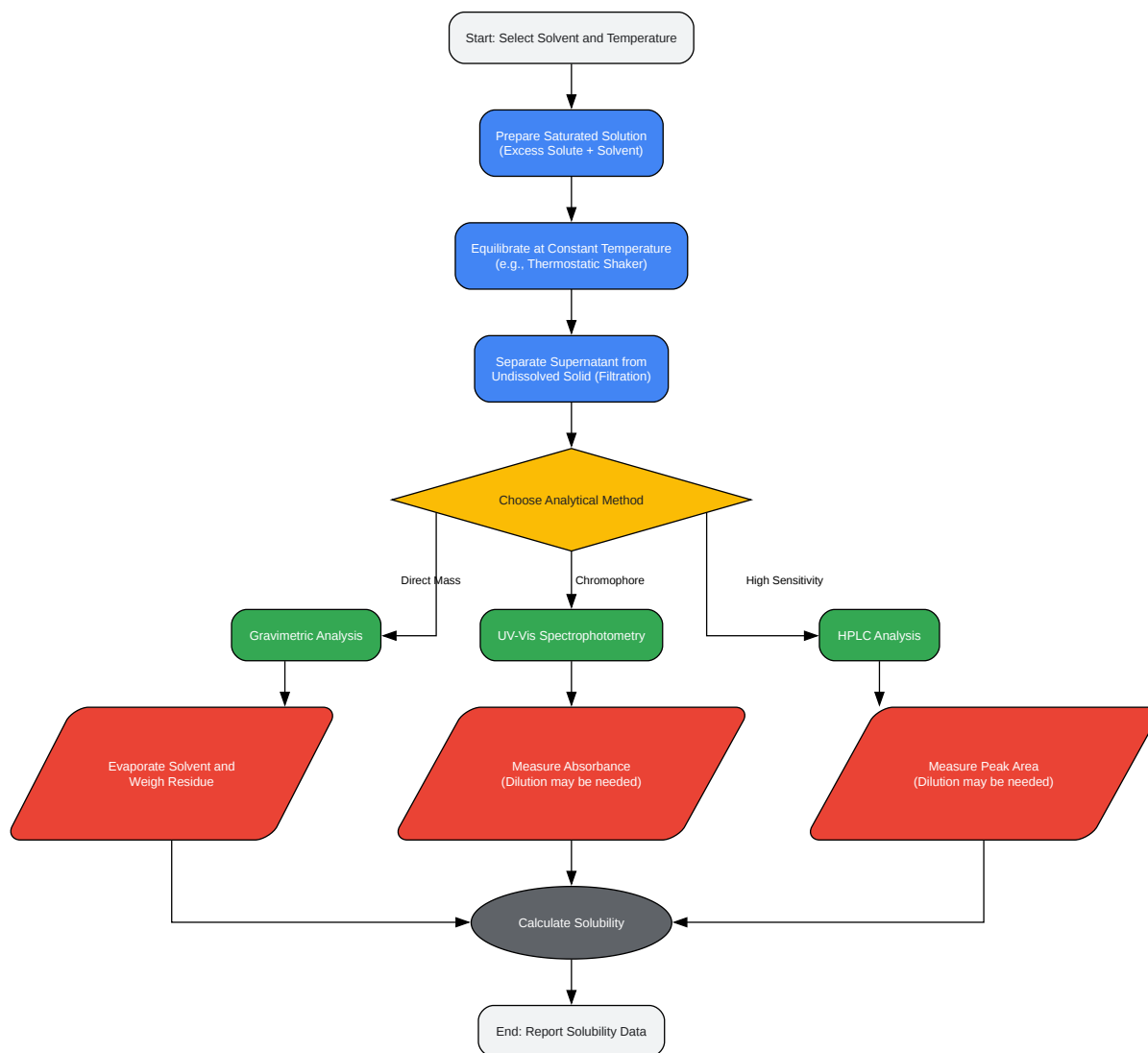
Procedure:

- Method Development:
 - Develop an HPLC method capable of separating and quantifying **guaiacol carbonate**. This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **guaiacol carbonate** of known concentrations in the chosen solvent.
 - Inject a fixed volume of each standard solution into the HPLC system and record the peak area.
 - Plot a graph of peak area versus concentration to create a calibration curve.
- Preparation of Saturated Solution:

- Prepare a saturated solution of **guaiacol carbonate** at the desired temperature as described in the gravimetric method (Section 3.1, step 1).
- Sample Analysis:
 - After reaching equilibrium, withdraw and filter a sample of the supernatant.
 - Dilute the saturated solution with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
 - Inject a fixed volume of the diluted solution into the HPLC system and record the peak area for **guaiacol carbonate**.
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of **guaiacol carbonate** in an organic solvent.



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Caption: Generalized workflow for the experimental determination of **guaiacol carbonate** solubility.

This guide provides essential information on the solubility of **guaiacol carbonate** in organic solvents, offering both quantitative data and detailed experimental procedures. This knowledge is crucial for the effective handling and application of this compound in research and development.

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References

- 1. pubs.acs.org [pubs.acs.org]
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